

# 4-Phenylcyclohexylamine: A Comprehensive Technical Guide for Organic Synthesis and Drug Discovery

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## Compound of Interest

Compound Name: 4-Phenylcyclohexylamine

Cat. No.: B1212378

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## Abstract

**4-Phenylcyclohexylamine** is a versatile chemical intermediate of significant interest in organic synthesis, particularly within the pharmaceutical and material science sectors. Its unique structural motif, featuring a phenyl group attached to a cyclohexylamine ring, serves as a valuable scaffold for the development of novel therapeutic agents and functional materials. This technical guide provides an in-depth overview of **4-phenylcyclohexylamine**, encompassing its synthesis, physicochemical properties, and its role as a precursor in the synthesis of pharmacologically active molecules. Detailed experimental protocols, quantitative data, and visualizations of key synthetic and signaling pathways are presented to support researchers in their scientific endeavors.

## Introduction

**4-Phenylcyclohexylamine**, a primary amine, is a key building block in the synthesis of a variety of more complex molecules.<sup>[1]</sup> Its rigid cyclohexyl core and the presence of a phenyl ring impart specific conformational properties and the potential for aromatic interactions, making it an attractive starting material for medicinal chemists. The amino group provides a reactive handle for a wide range of chemical transformations, allowing for the introduction of diverse functionalities and the construction of extensive compound libraries. Notably,

derivatives of **4-phenylcyclohexylamine** have been investigated for their potential as antidepressants and analgesics.[\[1\]](#)

## Physicochemical Properties

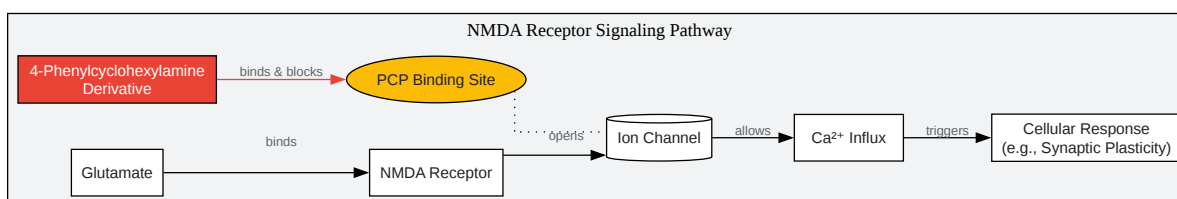
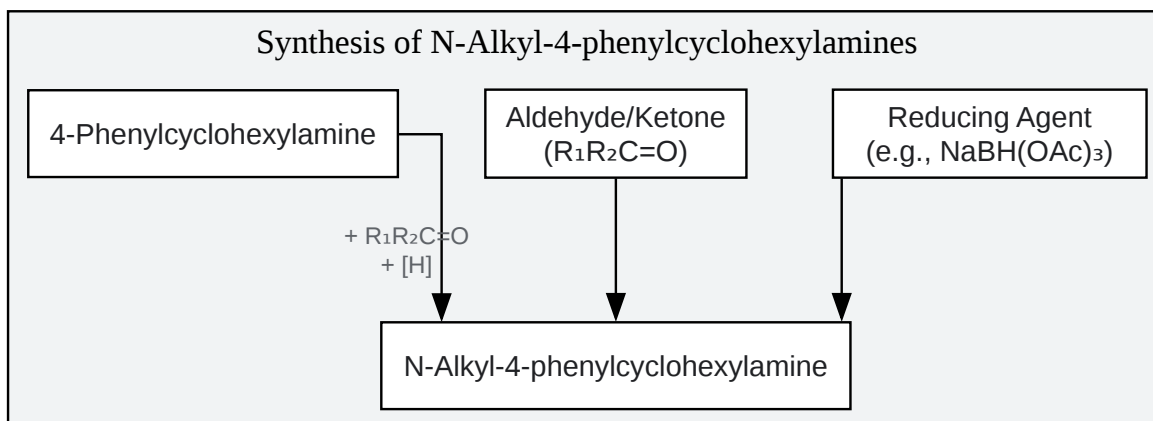
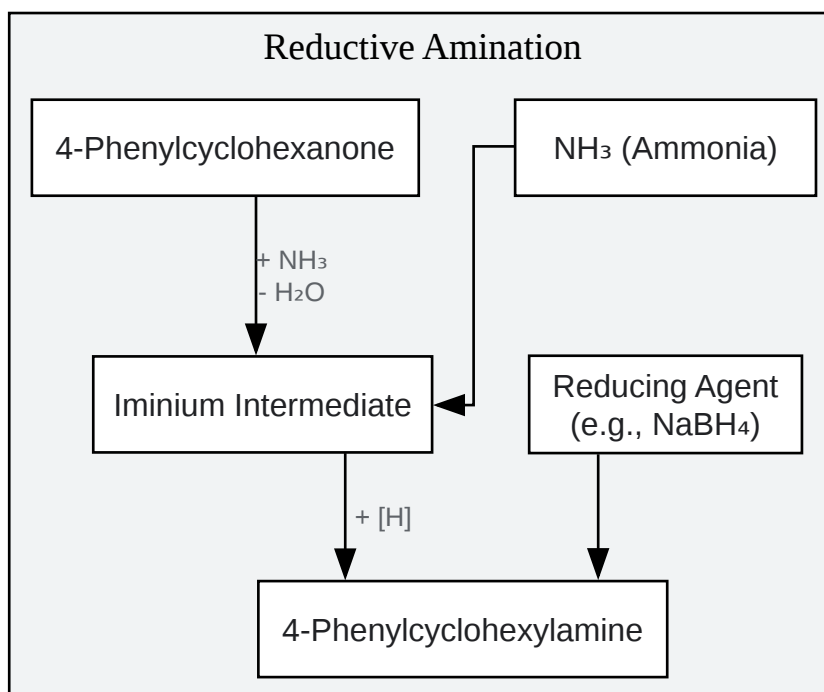
A thorough understanding of the physical and chemical properties of **4-phenylcyclohexylamine** is essential for its effective use in synthesis and for ensuring safe handling and storage.

Property	Value	Reference
CAS Number	19992-45-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>17</sub> N	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	175.27 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid, beige powder	<a href="#">[1]</a>
Purity	≥ 95% (NMR)	<a href="#">[1]</a>
Storage Conditions	0-8°C	<a href="#">[1]</a>

## Synthesis of 4-Phenylcyclohexylamine

The most common and efficient method for the synthesis of **4-phenylcyclohexylamine** is the reductive amination of 4-phenylcyclohexanone. This one-pot reaction involves the formation of an imine intermediate from the ketone and an ammonia source, followed by its in-situ reduction to the desired primary amine.

## General Reaction Scheme



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## References

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